

# CAS number and molecular weight of Dehydroacetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dehydroacetic acid

Cat. No.: B231827

[Get Quote](#)

## Dehydroacetic Acid: A Comprehensive Technical Guide

**Dehydroacetic acid** (DHA) is a pyrone derivative with a wide range of applications, primarily recognized for its efficacy as a preservative. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, analytical methods, and its applications, particularly for researchers, scientists, and professionals in drug development.

### Core Properties of Dehydroacetic Acid

**Dehydroacetic acid** (CAS Number: 520-45-6) is an organic compound with the molecular formula  $C_8H_8O_4$ .<sup>[1][2]</sup> Its molecular weight is approximately 168.15 g/mol.<sup>[1][3][4]</sup> This compound typically appears as an odorless, colorless to white or cream-colored crystalline powder.<sup>[2][3][4]</sup> It is characterized by its weak acidity and is almost insoluble in water, though it shows moderate solubility in many organic solvents.<sup>[1][2][4]</sup> The sodium salt of **dehydroacetic acid**, sodium dehydroacetate, is often used in applications requiring greater water solubility.<sup>[4]</sup>

### Physicochemical Data

A summary of the key physicochemical properties of **Dehydroacetic acid** is presented in the table below for easy reference.

Property	Value	References
CAS Number	520-45-6	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	[1][3][4]
Molecular Weight	168.15 g/mol	[1][3][4]
Appearance	White to cream-colored crystalline powder	[2][3][4]
Melting Point	109-113 °C	[2][3]
Boiling Point	270 °C	[3][4]
Solubility in Water	< 0.1 g / 100 mL (25 °C)	[2][3]
pH (saturated solution)	4	[2]

## Synthesis of Dehydroacetic Acid

The industrial synthesis of **dehydroacetic acid** is typically achieved through the base-catalyzed dimerization of diketene.[1][4] For laboratory-scale synthesis, a common and efficient method involves the self-condensation of ethyl acetoacetate in the presence of a mild base like sodium bicarbonate.

## Experimental Protocol: Synthesis from Ethyl Acetoacetate

This protocol outlines a method for the synthesis of **Dehydroacetic acid** by refluxing ethyl acetoacetate.

Materials:

- Freshly vacuum-distilled ethyl acetoacetate
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Toluene

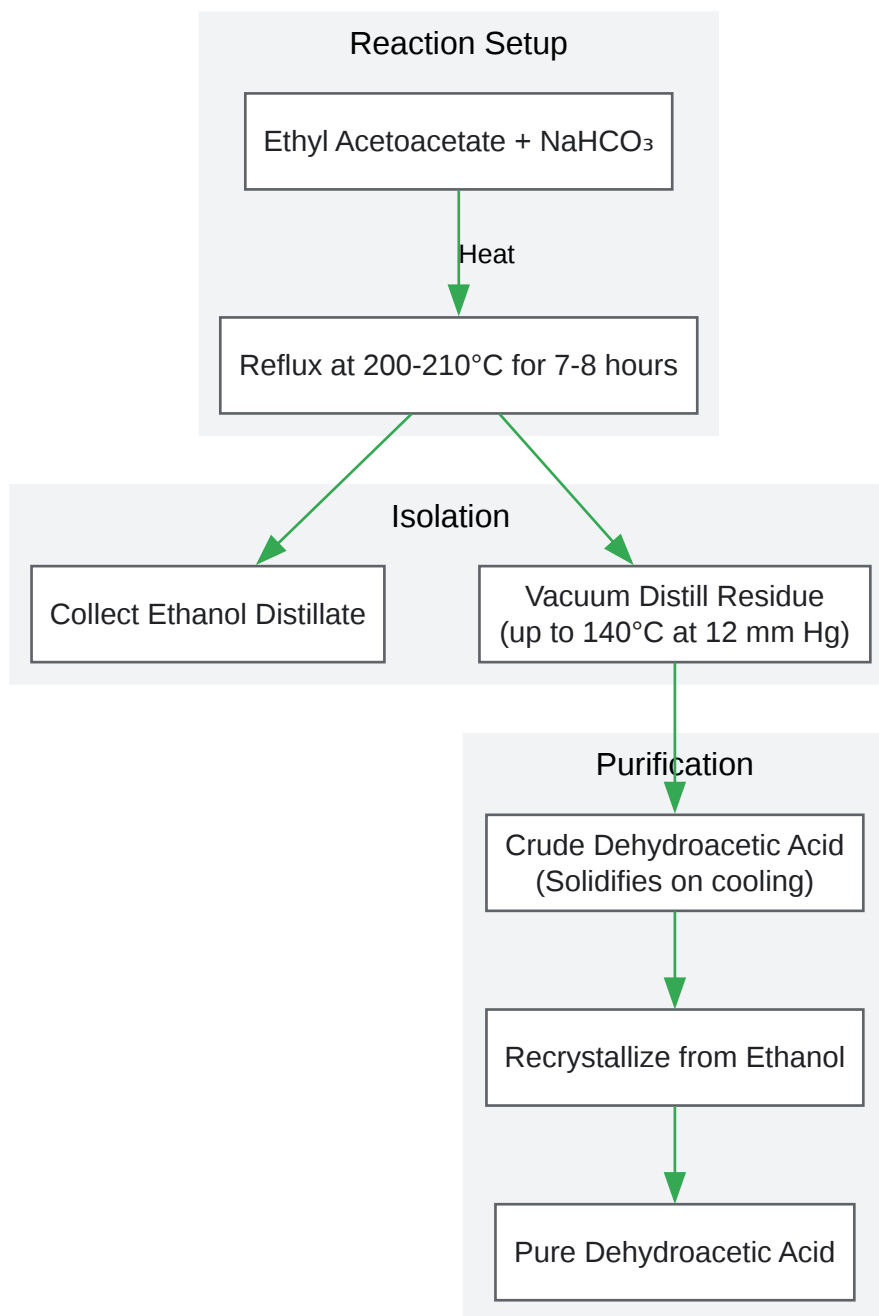
- Ethanol (for recrystallization)
- 5N Sodium hydroxide solution
- Dilute sulfuric acid
- Animal charcoal
- Heating mantle, reflux condenser, distillation apparatus, flasks, and other standard laboratory glassware

Procedure:

- Place 100 g (0.78 mole) of freshly vacuum-distilled ethyl acetoacetate and 0.05 g of sodium bicarbonate into a 250-mL flask.
- Heat the mixture to boil the toluene gently, maintaining the reflux until the temperature of the liquid in the flask reaches 200–210 °C. This process typically takes 7–8 hours.
- During this period, a distillate consisting mainly of ethanol (approximately 27 g) will be collected. The reaction mixture will turn dark brown.
- While still hot, transfer the reaction mixture to a 200-mL distilling flask and distill under reduced pressure.
- Collect the fraction boiling up to 140 °C at 12 mm Hg. This fraction is the crude **Dehydroacetic acid**, which will solidify upon cooling.
- For purification, the crude product can be recrystallized from ethanol to yield a purer product with a melting point of 108 °C.

Alternatively, for purification, the solidified residue can be boiled with 5N sodium hydroxide solution and animal charcoal, then filtered while hot. The sodium salt of **Dehydroacetic acid** will crystallize from the filtrate. Acidification of the salt solution with dilute sulfuric acid will precipitate the purified **Dehydroacetic acid**.

## Workflow for Dehydroacetic Acid Synthesis

[Click to download full resolution via product page](#)

Caption: A diagram illustrating the synthesis workflow of **Dehydroacetic acid**.

## Analytical Methodologies

Several analytical techniques are employed for the determination and quality control of **Dehydroacetic acid**. These include titrimetric assays for purity and chromatographic methods for quantification in various matrices.

### Experimental Protocol: Titrimetric Assay for Purity

This method is suitable for determining the purity of a **Dehydroacetic acid** sample.

Materials:

- **Dehydroacetic acid** sample (approx. 500 mg)
- Neutralized alcohol (75 mL)
- 0.1 N Sodium hydroxide (NaOH) volumetric standard solution
- Phenolphthalein indicator solution
- 250-mL conical flask, burette, and stand

Procedure:

- Accurately weigh approximately 500 mg of the **Dehydroacetic acid** sample and transfer it to a 250-mL conical flask.
- Dissolve the sample in 75 mL of neutralized alcohol.
- Add a few drops of phenolphthalein indicator solution.
- Titrate the solution with 0.1 N sodium hydroxide from a burette until a pink endpoint is reached that persists for at least 30 seconds.
- Perform a blank titration using 75 mL of neutralized alcohol without the sample.
- Calculate the percentage of **Dehydroacetic acid** in the sample using the appropriate formula, accounting for the volumes consumed by the sample and the blank, the normality of the titrant, and the equivalency factor for **Dehydroacetic acid** (168.2 mg/mEq).

## Experimental Protocol: HPLC Analysis of Dehydroacetic Acid

High-Performance Liquid Chromatography (HPLC) is a sensitive and selective method for the simultaneous determination of **Dehydroacetic acid** and other preservatives in products like cosmetics.

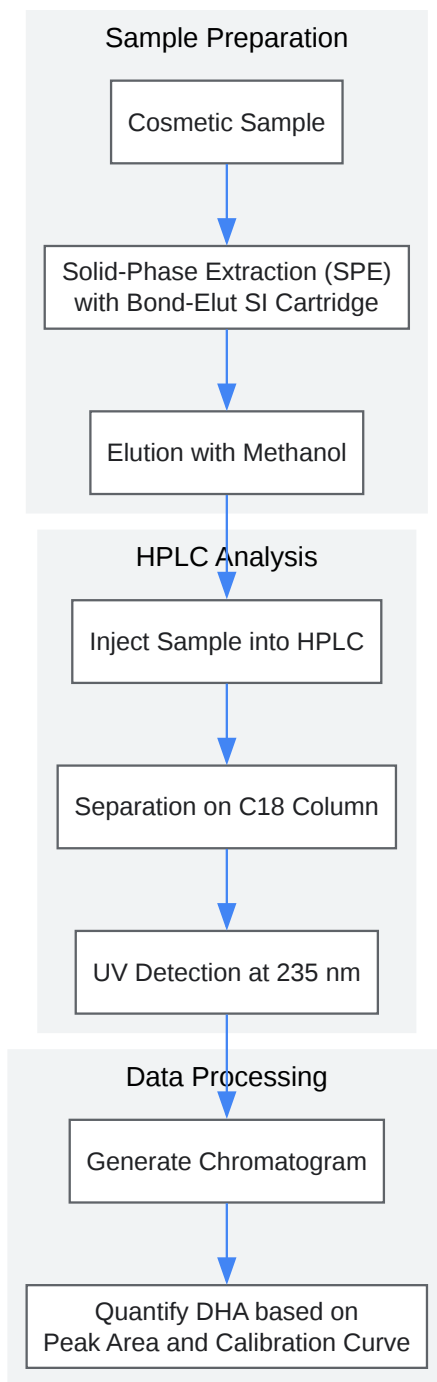
### Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: TSK gel ODS-80TM (5  $\mu$ m, 150 x 4.6 mm I.D.) or equivalent reversed-phase C18 column.
- Mobile Phase: A mixture of water and methanol (65:35, v/v) containing 2.5 mM tetra-n-butylammonium (TBA) hydroxide, with the pH adjusted to 7.0 using phosphoric acid.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at 235 nm.
- Injection Volume: 10-20  $\mu$ L.

### Sample Preparation (for cosmetic products):

- Accurately weigh a portion of the cosmetic sample.
- Perform a solid-phase extraction (SPE) using a Bond-Elut SI cartridge or equivalent to clean up the sample.
- Elute the acidic preservatives, including **Dehydroacetic acid**, from the SPE cartridge with methanol.
- The resulting eluate is then ready for injection into the HPLC system.

## Workflow for HPLC Analysis of Dehydroacetic Acid

[Click to download full resolution via product page](#)

Caption: A diagram showing the workflow for analyzing **Dehydroacetic acid** via HPLC.

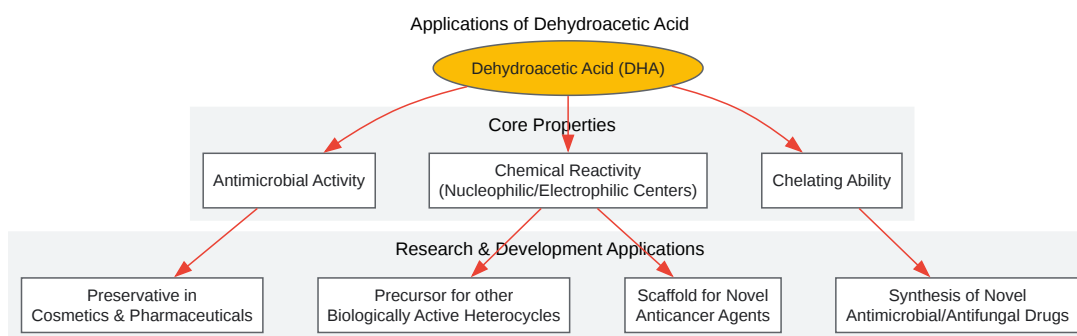
## Applications in Research and Drug Development

**Dehydroacetic acid** serves as a versatile scaffold in medicinal chemistry for the development of novel therapeutic agents.<sup>[1]</sup> Its derivatives have been investigated for a variety of biological activities.

### Key Application Areas:

- **Antimicrobial and Antifungal Agents:** DHA and its metal complexes have demonstrated significant antimicrobial and antifungal properties.<sup>[1]</sup> For example, copper(II) complexes of DHA derivatives have shown high potency against *Escherichia coli* and *Aspergillus niger*.<sup>[1]</sup>
- **Anticancer Research:** Derivatives of **dehydroacetic acid** are being explored for their potential as anticancer agents, with some compounds showing effective inhibition of cancer cell lines.<sup>[1]</sup>
- **Enzyme Inhibition:** It has been used as an antienzyme in toothpastes.<sup>[4]</sup>
- **Precursor for Heterocyclic Compounds:** DHA is a precursor for the synthesis of other compounds, such as dimethyl-4-pyridones.<sup>[4]</sup>
- **Drug Development Scaffold:** Due to its chemical reactivity and chelating ability, DHA is an important building block in the synthesis of more complex, biologically active molecules and metal complexes for potential therapeutic use.<sup>[5]</sup>





[Click to download full resolution via product page](#)

Caption: A diagram illustrating the relationship between DHA's properties and its applications.

## Biological Activity and Mechanism of Action

The primary biological activity of **Dehydroacetic acid** is its ability to inhibit the growth of microorganisms, including bacteria and fungi.[2][4] This antimicrobial action is influenced by pH, with greater activity observed in more acidic conditions. While the precise molecular mechanism is not fully elucidated in the provided search results, its function as a preservative is to prevent the proliferation of microbes in aqueous formulations, thereby preventing spoilage.[6] The structure-activity relationship (SAR) studies of DHA derivatives indicate that complexation with metal ions can significantly enhance their antimicrobial efficacy.[1] In the context of drug development, its derivatives are being designed to interact with various biological targets, including enzymes.[5]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dehydroacetic Acid: Properties and Biological Activity\_Chemicalbook [chemicalbook.com]
- 2. Dehydroacetic acid : A Magic Preservative in cosmetics [sdhshchem.com]
- 3. Dehydroacetic acid | 520-45-6 [chemicalbook.com]
- 4. Dehydroacetic acid - Wikipedia [en.wikipedia.org]
- 5. Dehydroacetic acid a privileged medicinal scaffold: A concise review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. us.typology.com [us.typology.com]
- To cite this document: BenchChem. [CAS number and molecular weight of Dehydroacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b231827#cas-number-and-molecular-weight-of-dehydroacetic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)